

An In-depth Technical Guide to the Safety and Handling of 4-Phenoxybenzonitrile

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Compound of Interest

Compound Name: 4-Phenoxybenzonitrile

Cat. No.: B1345653

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Phenoxybenzonitrile**, a chemical intermediate used in the synthesis of various compounds. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Phenoxybenzonitrile is classified as a hazardous substance. The following table summarizes its GHS classification.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation
Short-term (acute) aquatic hazard	Category 3	H402: Harmful to aquatic life

Signal Word: Warning[1][2]

Pictograms:[1]

- GHS07: Exclamation mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Phenoxybenzonitrile** is provided below.

Property	Value
Molecular Formula	C13H9NO
Molecular Weight	195.22 g/mol [1]
CAS Number	3096-81-9[1]
Appearance	Solid
Melting Point	42-46 °C (lit.)
Flash Point	110 °C (230 °F) - closed cup

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Phenoxybenzonitrile** are not publicly available in the provided search results. The hazard classifications are based on aggregated data from notifications to the ECHA C&L Inventory.[1] The toxicological effects of this product have not been thoroughly studied.[3]

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.[4]
- Wear suitable protective clothing, including gloves and eye/face protection.[2][4]
- Avoid contact with skin and eyes.[4][5][6]
- Avoid the formation of dust and aerosols.[4][6]
- Use non-sparking tools.[4]
- Prevent fire caused by electrostatic discharge steam.[4]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][7][8]
- Keep away from heat, sparks, and open flames.[7][8]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 4-

Phenoxybenzonitrile:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][9]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][7] Handle with gloves that have been inspected prior to use.[4][10]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7][9] A dust mask type N95 (US) is recommended.

First Aid Measures

In case of exposure, follow these first aid procedures immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2][4][11]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation persists.[4][8][11]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[4][11]

- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[11\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Special Hazards: Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective gear.[\[5\]](#)[\[7\]](#)[\[9\]](#)

Accidental Release Measures

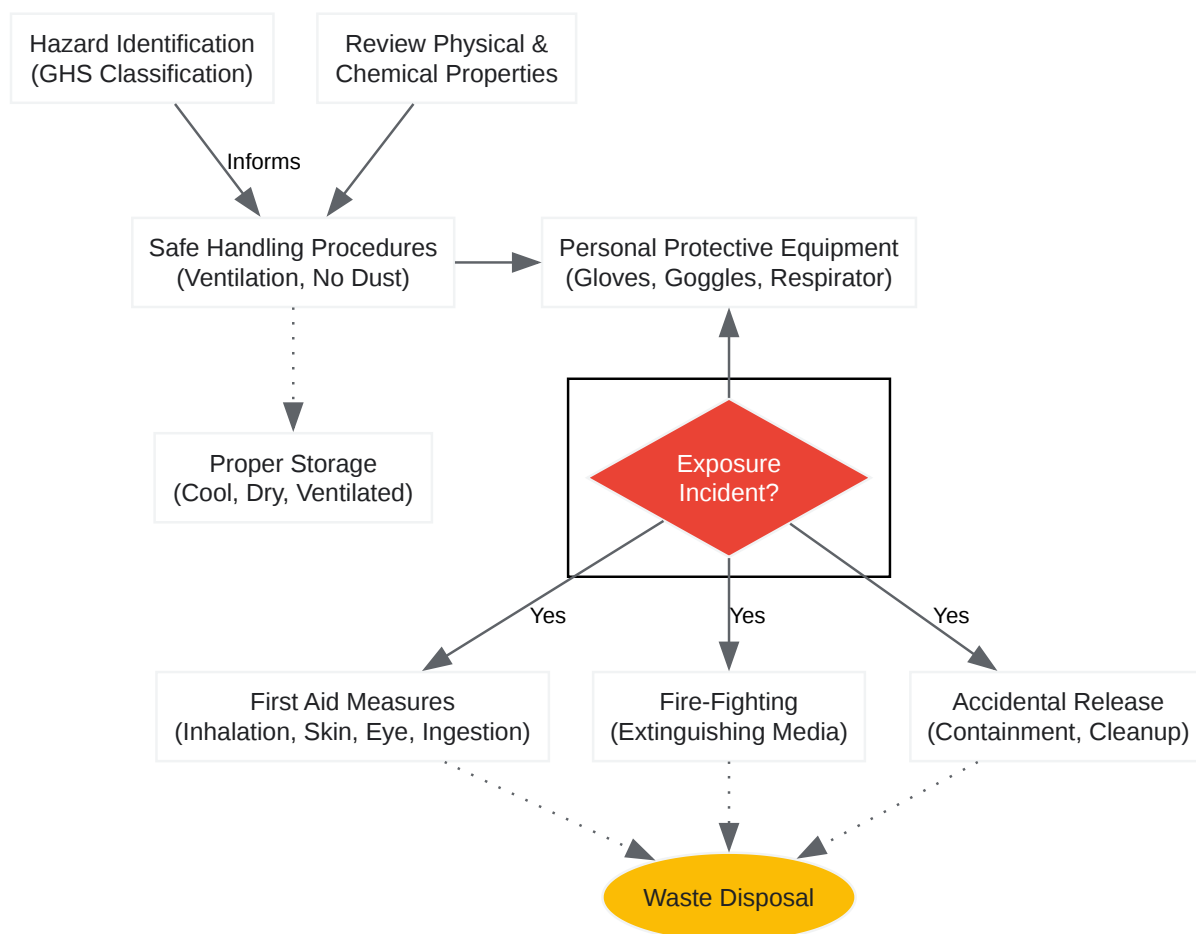
- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[5\]](#)[\[7\]](#)

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in original containers. Do not mix with other waste.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Phenoxybenzonitrile**, from initial assessment to emergency response.



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Caption: Workflow for safe handling of **4-Phenoxybenzonitrile**.

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